

# solubility issues oryastrobin DMSO methanol

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## Compound Focus: Oryastrobin

CAS No.: 248593-16-0

Cat. No.: S636842

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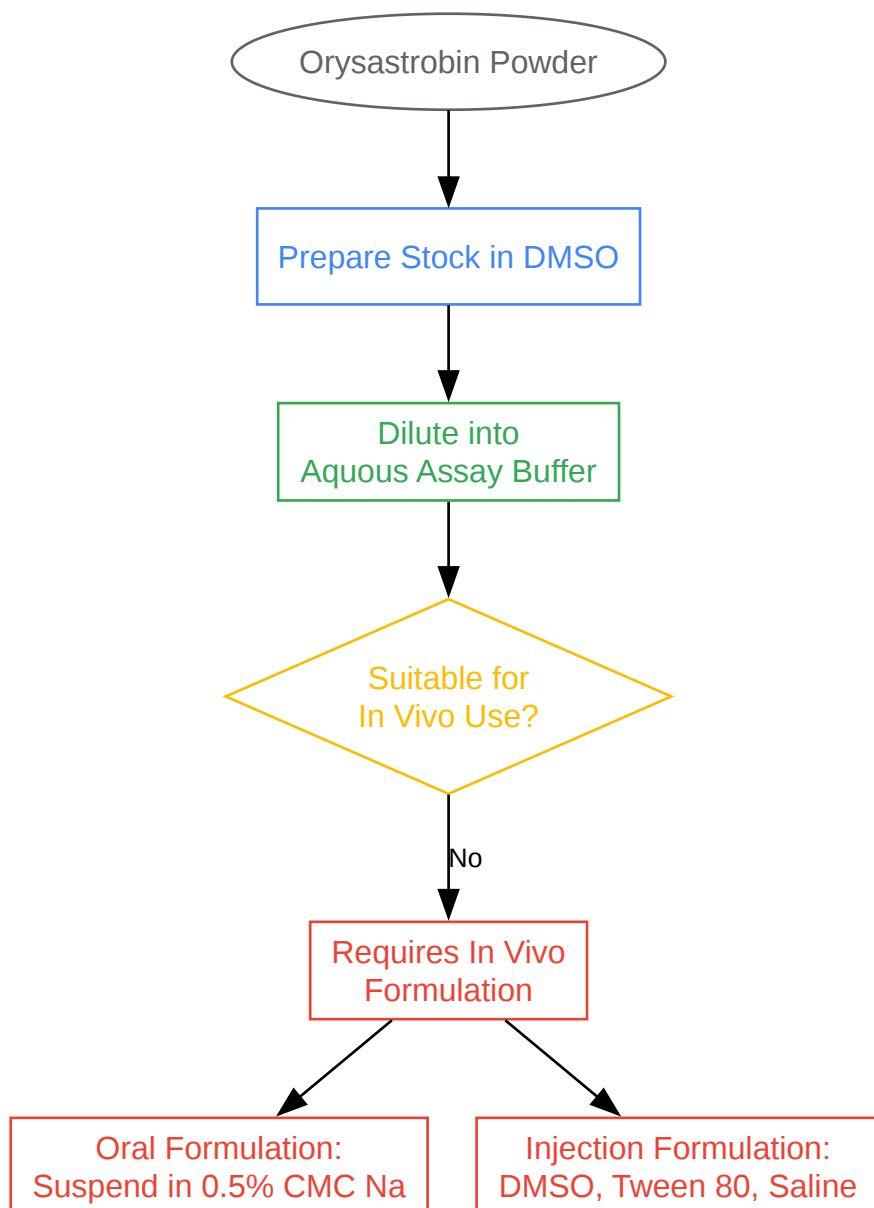
## Oryastrobin Solubility and Preparation

The table below summarizes the key information on **Oryastrobin's** solubility and standard preparation methods, primarily derived from its product specification sheet [1].

Property / Aspect	Details
Purity	≥98% [1]
Molecular Weight	391.42 g/mol [1]
Appearance	Solid at room temperature [1]
Solubility in DMSO	Soluble. Suggested for stock solution preparation [1].
Solubility in Methanol	Information not explicitly found in search results.
Typical Stock Solution	Dissolve in <b>DMSO</b> to create concentrated stock (e.g., 5-20 mM), then dilute into aqueous buffers [1].

## Stock Solution Preparation Workflow

For research purposes, **Oryastrobin** is typically prepared as a concentrated stock solution in DMSO before being diluted into aqueous systems for biological assays [1]. The following diagram illustrates this general workflow and the options for in vivo formulation if water solubility is insufficient.



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For **in vivo studies** where low water solubility is an issue, the literature suggests several formulation options [1]:

- **Oral administration:** Suspend the compound in 0.5% carboxymethylcellulose sodium (CMC Na) [1].
- **Injection:** Use a mixture of DMSO, Tween 80, and saline (e.g., 10:5:85 ratio) [1].

## Frequently Asked Questions

**What should I do if Orysastrobin does not dissolve completely in my aqueous buffer?** This is expected behavior. **Orysastrobin** has low water solubility and should first be dissolved in a small volume of DMSO to create a concentrated stock solution (e.g., 10-100 mM). This stock can then be diluted into your aqueous buffer, ensuring the final DMSO concentration is compatible with your experimental system (typically  $\leq 1\%$  for cell-based assays) [1].

**Are there any stability concerns I should be aware of when storing Orysastrobin solutions?**

- **Powder:** Store at  $-20^{\circ}\text{C}$  for long-term stability (3 years) [1].
- **DMSO Stock Solutions:** For best stability, store at  $-80^{\circ}\text{C}$  (6 months) or  $-20^{\circ}\text{C}$  (1 month). Avoid repeated freeze-thaw cycles by aliquoting into single-use portions [1].

## Troubleshooting and Further Guidance

- **Confirm Solubility:** If precipitation occurs after dilution, briefly vortex or sonicate the solution. For quantitative work, filtration through a solvent-compatible membrane may be necessary.
- **Methanol Solubility:** While explicit data for methanol was not found, general solubility principles suggest testing with a small amount of powder is the most direct method.
- **Experimental Design:** Always include a vehicle control (e.g., the same concentration of DMSO without the active compound) to account for any solvent effects in your experiments [2].

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## References

1. Orysastrobin | Fungal | 248593-16-0 | Invivochem [[invivochem.com](https://www.invivochem.com)]
2. Dimethyl sulfoxide - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]

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